

Application Notes and Protocols: 5-Iodothiophene-2-carboxylic Acid in Suzuki Coupling Reactions

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Compound of Interest

Compound Name: 5-Iodothiophene-2-carboxylic acid

Cat. No.: B1338613

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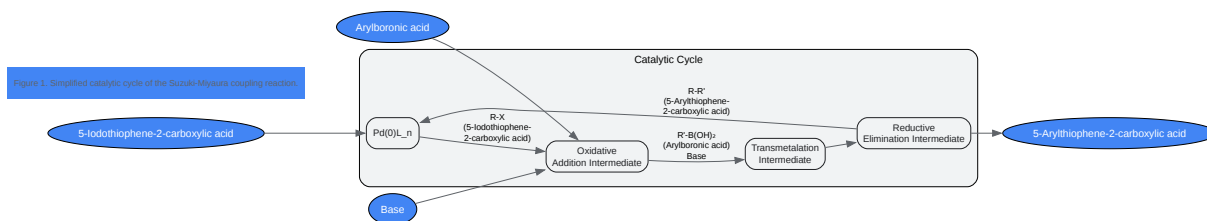
These application notes provide a comprehensive overview and detailed protocols for the utilization of **5-iodothiophene-2-carboxylic acid** in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This versatile building block is a valuable precursor for the synthesis of a wide array of 5-arylthiophene-2-carboxylic acids, which are key intermediates in the development of novel pharmaceuticals and functional materials. The higher reactivity of the carbon-iodine bond compared to carbon-bromine or carbon-chlorine bonds often allows for milder reaction conditions and higher yields.

Introduction

The Suzuki-Miyaura cross-coupling reaction is a powerful and widely used method for the formation of carbon-carbon bonds. In the context of drug discovery and development, the thiophene moiety is a privileged scaffold found in numerous biologically active compounds. The ability to introduce diverse aryl and heteroaryl substituents at the 5-position of the thiophene ring through Suzuki coupling allows for the systematic exploration of structure-activity relationships (SAR) and the optimization of lead compounds. **5-Iodothiophene-2-carboxylic acid** serves as an excellent substrate for these transformations due to the high reactivity of the iodide leaving group.

Reaction Principle

The Suzuki coupling reaction involves the palladium-catalyzed reaction between an organohalide (in this case, **5-iodothiophene-2-carboxylic acid**) and an organoboron compound (typically an arylboronic acid or its ester). The catalytic cycle, illustrated below, consists of three key steps: oxidative addition, transmetalation, and reductive elimination.



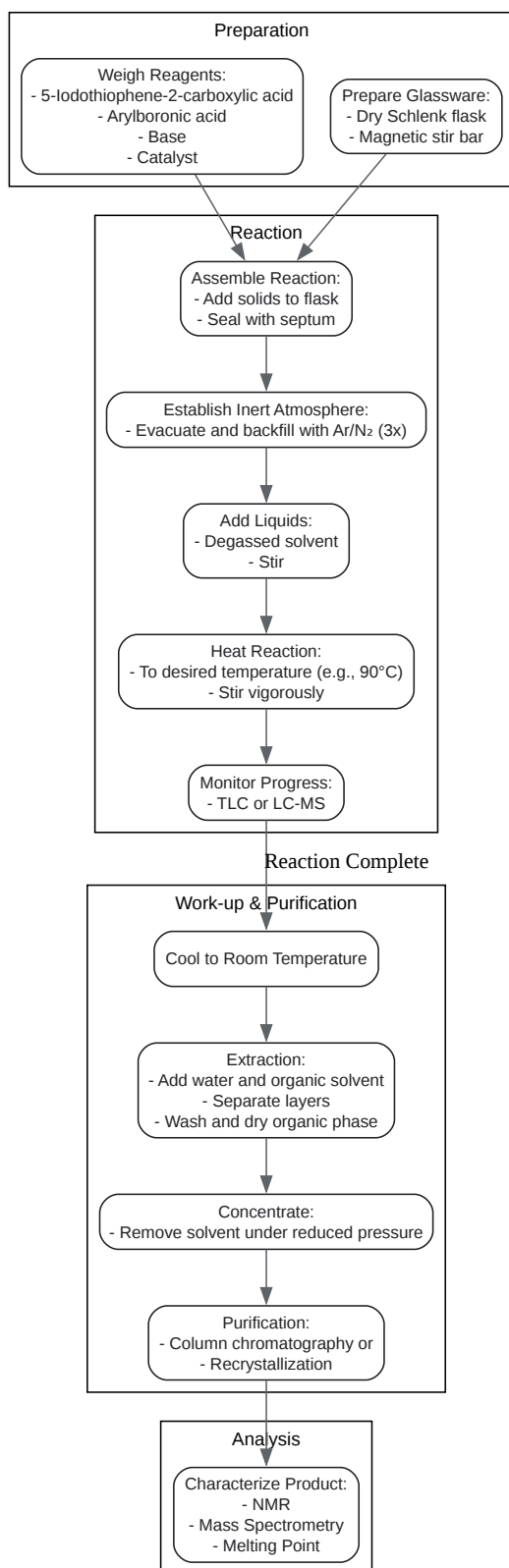


Figure 2. General experimental workflow for Suzuki coupling.

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